

# Essential Safety and Operational Guide for Handling AMG-458

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## Compound of Interest

Compound Name:	Amg-458
CAS No.:	913376-83-7
Cat. No.:	B1684692

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of potent compounds like **AMG-458** is paramount. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans to foster a secure laboratory environment and build confidence in chemical handling practices.

## Chemical and Physical Properties

**AMG-458** is a potent and selective inhibitor of the c-Met receptor tyrosine kinase.<sup>[1][2][3][4][5]</sup>  
<sup>[6]</sup> A summary of its key chemical and physical properties is provided in the table below for easy reference.

Property	Value
CAS Number	913376-83-7[1][2]
Molecular Formula	C <sub>30</sub> H <sub>29</sub> N <sub>5</sub> O <sub>5</sub> [1][2][7]
Molecular Weight	539.58 g/mol [2][4][7]
Appearance	Solid[1][3]
Purity	≥98%[1]
Solubility	Soluble in DMSO[1][3][5]
Storage	Store at -20°C[1][3][5]

## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **AMG-458** to minimize exposure and ensure personal safety. The following table outlines the required PPE.

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [8]	Protects eyes from splashes or dust.
Skin Protection	Wear fire/flame resistant and impervious clothing, such as a lab coat.[8] Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact with the compound.
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[8]	Protects against inhalation of dust or aerosols.

## Handling and Storage Procedures

Proper handling and storage are critical to maintain the integrity of **AMG-458** and the safety of laboratory personnel.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid creating dust.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.
- Store at -20°C for long-term stability.[1][3][5] Short-term storage at -80°C for 6 months or -20°C for 1 month is also cited for stock solutions.[9]

## First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is crucial.

Exposure Route	First-Aid Procedure
Inhalation	Move the victim into fresh air.[8]
Skin Contact	Take off contaminated clothing immediately.[8] Wash with soap and water.
Eye Contact	Rinse with pure water for at least 15 minutes.[8]
Ingestion	Rinse mouth with water.[8] Do not induce vomiting.

In all cases of exposure, seek immediate medical attention.

## Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is essential for laboratory safety and environmental compliance.

### Spill Management:

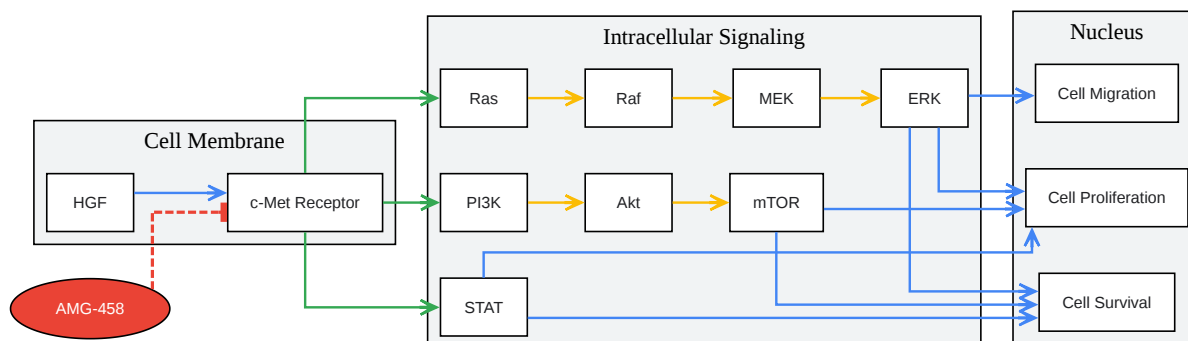
- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use absorbent material to contain the spill.
- Clean: Carefully collect the spilled material and absorbent into a sealed container.
- Decontaminate: Clean the spill area with an appropriate solvent.

### Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.
- Do not allow the product to enter drains.

## Signaling Pathway of AMG-458

**AMG-458** is a potent inhibitor of c-Met, also known as hepatocyte growth factor receptor (HGFR).[5] The binding of its ligand, hepatocyte growth factor (HGF), to c-Met triggers a signaling cascade involved in cell proliferation, migration, and survival. **AMG-458** blocks this signaling by inhibiting the kinase activity of c-Met.

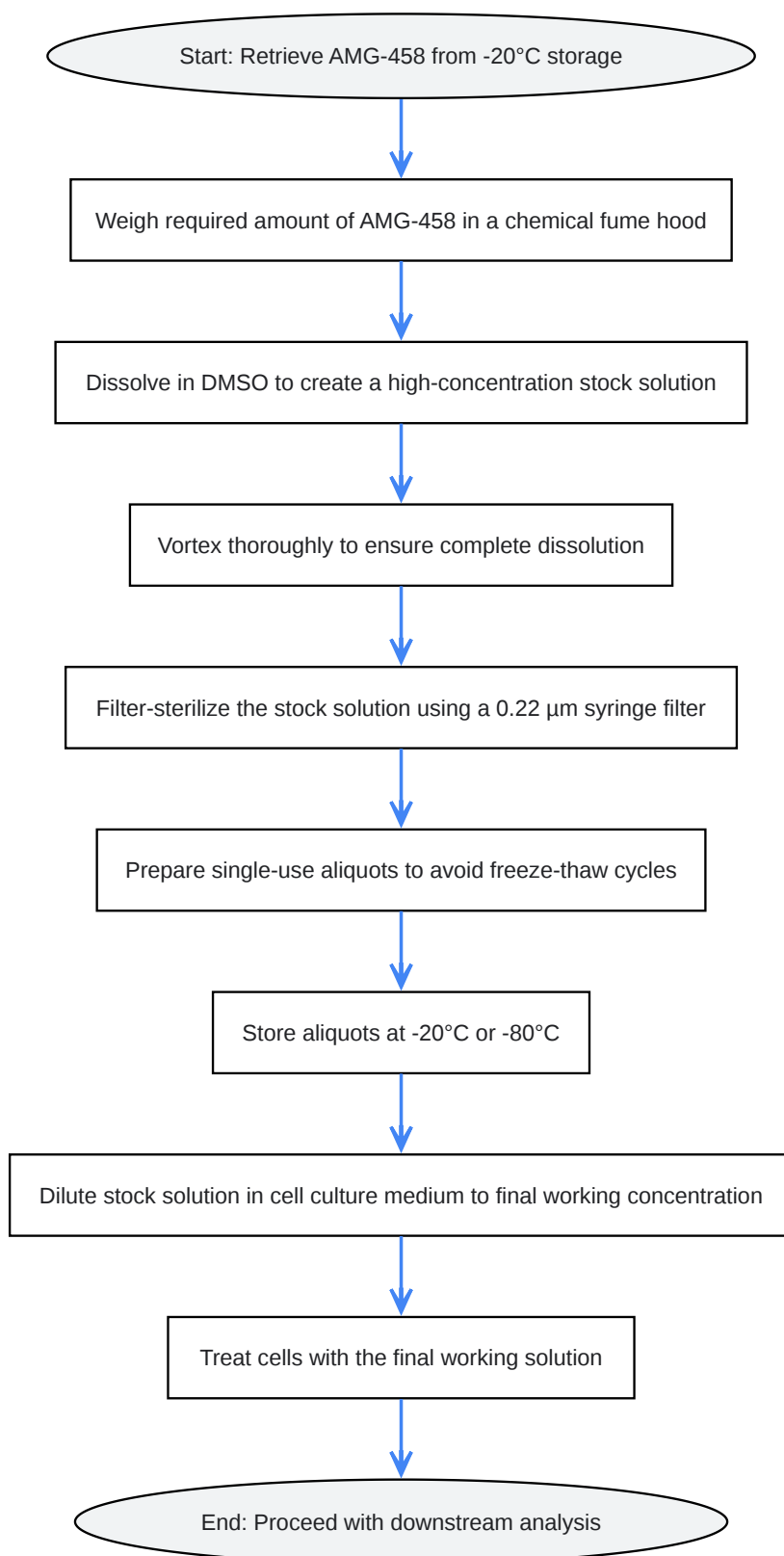


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Caption: **AMG-458** inhibits the c-Met signaling pathway.

## Experimental Workflow: Handling and Preparation of AMG-458 for In Vitro Assays

This workflow provides a standardized procedure for preparing **AMG-458** for use in cell-based assays.



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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling AMG-458]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1684692/docs#essential-safety-and-operational-guide-for-handling-amg-458>]

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